6'-Bromo-3'-chloro-2'-fluoroacetophenone CAS number

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Compound of Interest	
Compound Name:	*6'-Bromo-3'-chloro-2'-fluoroacetophenone*
CAS No.:	*1540199-39-0*
Cat. No.:	*B2385111*

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An In-Depth Technical Guide to **6'-Bromo-3'-chloro-2'-fluoroacetophenone** (CAS: 1540199-39-0)

Executive Summary

In modern pharmaceutical development and advanced organic synthesis, multi-halogenated arenes serve as critical linchpins for constructing complex, sterically encumbered molecular architectures. **6'-Bromo-3'-chloro-2'-fluoroacetophenone** (CAS: 1540199-39-0) is a highly specialized, tri-halogenated building block. Its unique substitution pattern—featuring three distinct halogens (F, Cl, Br) and an acetyl group on a single phenyl ring—provides medicinal chemists with an exceptional scaffold for chemoselective functionalization.

This guide explores the physicochemical profiling, structural logic, and step-by-step methodologies for exploiting this compound in orthogonal cross-coupling reactions, specifically focusing on its utility in synthesizing advanced active pharmaceutical ingredients (APIs).

Physicochemical Profiling & Structural Logic

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To utilize **6'-Bromo-3'-chloro-2'-fluoroacetophenone** effectively, one must understand the stereoelectronic contributions of each functional group. The molecule is not merely a static scaffold; it is a programmable matrix for sequential bond formation [1].

Table 1: Quantitative Chemical & Structural Data

Property	Value
Chemical Name	1-(6-bromo-3-chloro-2-fluorophenyl)ethan-1-one
CAS Number	1540199-39-0
Molecular Formula	$C_8H_5BrClFO$
Molecular Weight	251.48 g/mol
SMILES String	CC(=O)C1=C(Br)C=CC(Cl)=C1F
PubChem CID	83409944
Isotopic Signature	Distinct M, M+2, M+4 peaks (due to Br and Cl isotopes)

The Causality of the Substitution Pattern

- Fluorine (C2): Highly electronegative, the fluorine atom serves a dual purpose. Biologically, it blocks metabolic oxidation at the ortho position. Synthetically, it sterically forces the adjacent acetyl group out of the aromatic plane, altering the electrophilicity of the carbonyl carbon and preventing unwanted side reactions during transition-metal catalysis.

- Bromine (C6): Featuring the weakest carbon-halogen bond in the molecule (C–Br bond dissociation energy is significantly lower than C–Cl and C–F), this position is the primary kinetic target for oxidative addition by low-valent transition metals like Palladium(0).

- Chlorine (C3): Serves as a secondary, orthogonal handle. It remains completely inert under standard Suzuki-Miyaura conditions but can be activated later in the synthetic sequence using specialized, electron-rich phosphine ligands (e.g., XPhos or BrettPhos) for Buchwald-Hartwig aminations.

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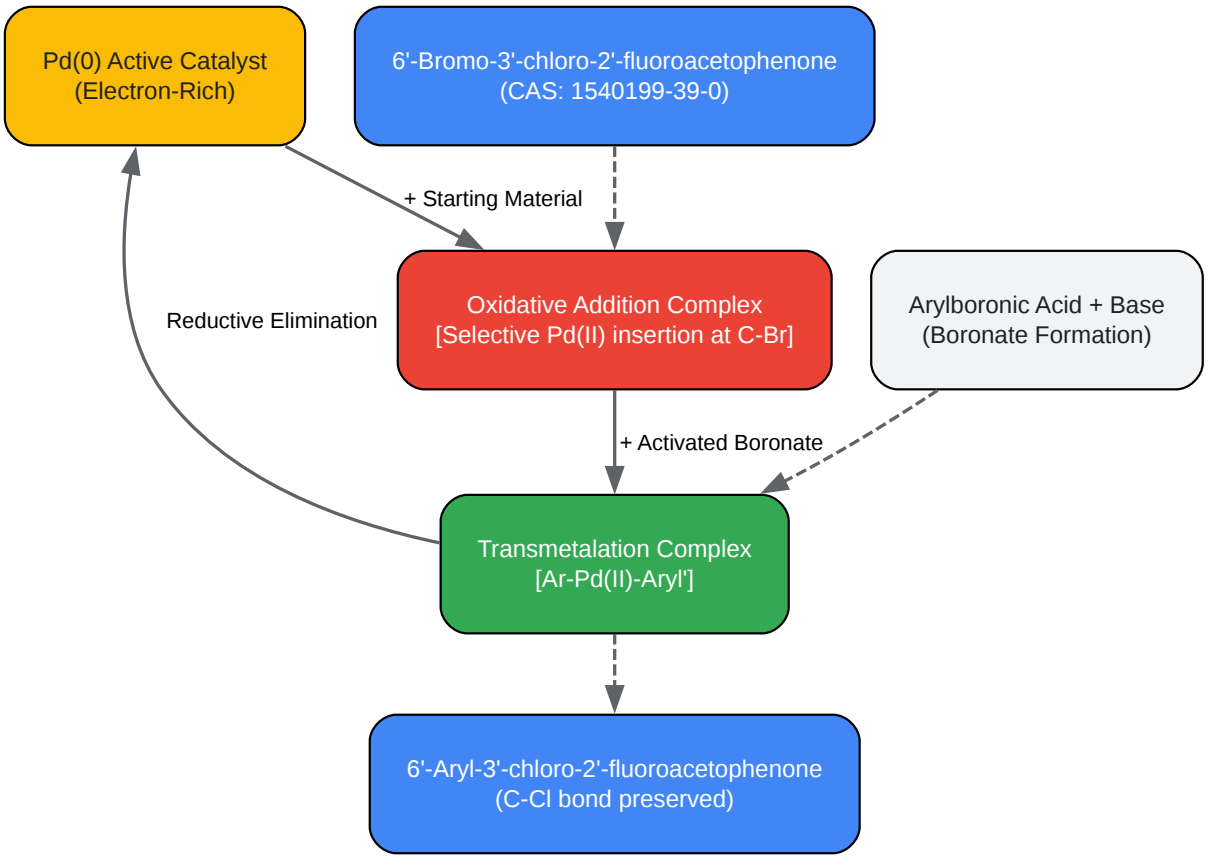
- Acetyl Group (C1): A versatile electrophilic center that can be condensed with hydrazines or amines to form indazoles, pyrazoles, or quinolines—privileged scaffolds in kinase inhibitor design.

Chemoselective Functionalization: The C-Br vs. C-Cl Paradigm

The core synthetic value of 1540199-39-0 lies in its capacity for chemoselective cross-coupling. When subjected to Palladium-catalyzed Suzuki-Miyaura conditions, the catalyst must "choose" between the C–Br and C–Cl bonds [2].

Because the activation energy required for the oxidative addition of Pd(0) into a C–Br bond is substantially lower than that for a C–Cl bond, the reaction proceeds with near-perfect regioselectivity at the C6 position. The C3 chlorine atom is preserved entirely, acting as a latent functional group for downstream diversification.

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Figure 1: Chemoselective Suzuki-Miyaura catalytic cycle demonstrating preferential C-Br oxidative addition.

Self-Validating Experimental Protocol: Regioselective Suzuki-Miyaura Coupling

To ensure scientific integrity and reproducibility, the following protocol is designed as a self-validating system. Every reagent choice is grounded in mechanistic causality, and in-process controls (IPCs) are embedded to verify success before proceeding to the next synthetic step [3].

Reagents & Materials

- Electrophile: **6'-Bromo-3'-chloro-2'-fluoroacetophenone** (1.0 equiv)
- Nucleophile: Arylboronic acid (1.1 equiv)
- Catalyst: $Pd(dppf)Cl_2$ (0.05 equiv)
- Base: K_2CO_3 (2.0 equiv)
- Solvent: 1,4-Dioxane / H_2O (4:1 ratio)

Step-by-Step Methodology

- Reaction Assembly: Charge an oven-dried Schlenk flask with **6'-Bromo-3'-chloro-2'-fluoroacetophenone**, the arylboronic acid, and K_2CO_3.
  - Causality: K_2CO_3 is chosen because it is a mild inorganic base. It requires water to dissolve and subsequently coordinates with the boronic acid to form a reactive, electron-rich boronate complex, which is mandatory for the transmetalation step.
- Solvent Addition & Degassing: Add the 1,4-Dioxane/H_2O mixture. Degas the suspension via sparging with ultra-pure Nitrogen or Argon for 15 minutes.
  - Causality: Dissolved oxygen rapidly oxidizes the active Pd(0) species into an inactive Pd(II) peroxo complex, killing the catalytic cycle. Degassing is non-negotiable for high yields.

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- Catalyst Introduction: Quickly add $Pd(dppf)Cl_2$ under a positive stream of inert gas.
    - Causality: The bidentate dppf (1,1'-Bis(diphenylphosphino)ferrocene) ligand is selected specifically for its large "bite angle." This steric bulk stabilizes the palladium center against premature reductive elimination (which causes homocoupling side-products) and easily accommodates the steric hindrance of the ortho-fluoro/acetyl substituted starting material.
- Heating & Agitation: Seal the flask and heat to 80°C with vigorous stirring for 4–6 hours.
- In-Process Control (IPC) via LC-MS: Sample the reaction mixture.
    - Self-Validation: The starting material exhibits a distinct Mass Spectrometry isotopic signature of M, M+2, M+4 (due to the combination of $^{79}Br/^{81}Br$ and $^{35}Cl/^{37}Cl$). A successful reaction is validated when the M+4 peak disappears, and the product mass shows only an M, M+2 signature in a 3:1 ratio, proving the bromine has been replaced by the aryl group while the chlorine remains perfectly intact.
- Workup: Cool to room temperature, dilute with Ethyl Acetate, wash with brine, dry over Na_2SO_4, and concentrate in vacuo. Purify via silica gel flash chromatography.

Downstream Synthetic Utility: Heterocycle Construction

Once the C6 position has been arylated, the resulting 6'-Aryl-3'-chloro-2'-fluoroacetophenone becomes a highly primed intermediate.

The acetyl group (C1) can undergo condensation with hydrazine derivatives under acidic conditions. Because of the steric crowding provided by the newly introduced C6-aryl group and the C2-fluorine, cyclization heavily favors the formation of highly substituted 1H-indazoles or pyrazoles. Meanwhile, the C3-chlorine is now incorporated into the final heterocyclic scaffold, where it can either be left as a lipophilic, metabolically stable pharmacophore, or subjected to a secondary, high-temperature Buchwald-Hartwig amination to append solubilizing groups (e.g., piperazines or morpholines).

References

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